

An In-depth Technical Guide to Dihydroaltenuene B: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydroaltenuene B is a naturally occurring mycotoxin belonging to the dibenzopyranone class of compounds. Initially isolated from fungi of the Alternaria genus, its chemical structure was later revised based on spectroscopic and synthetic evidence. This guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Dihydroaltenuene B**, with a focus on its role as a mushroom tyrosinase inhibitor. Detailed experimental protocols and data are presented to support further research and development.

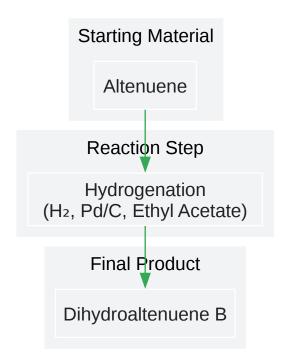
Chemical Structure and Properties

Dihydroaltenuene B is a polyketide-derived metabolite with a complex stereochemistry. The correct structure was established through total synthesis and spectroscopic analysis.

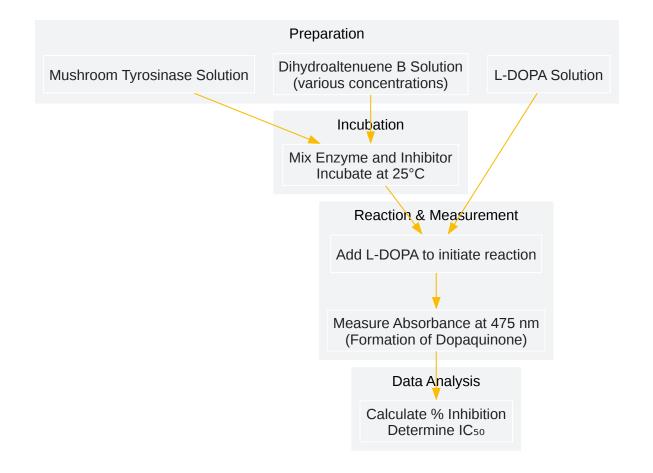
Chemical Structure:

The IUPAC name for **Dihydroaltenuene B** is (2S,3S,4aS,10bR)-2,3,7-trihydroxy-9-methoxy-4a-methyl-2,3,4,10b-tetrahydro-1H-benzo[c]chromen-6-one. The chemical structure is depicted below:

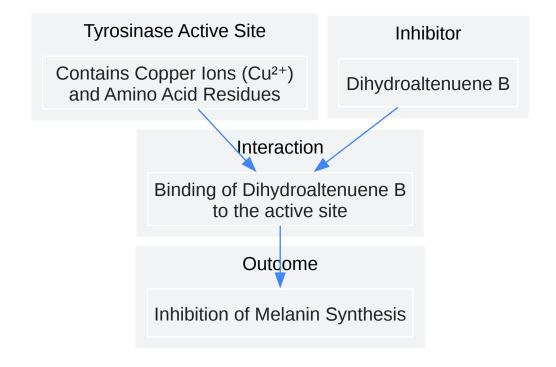












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